

An In-depth Technical Guide to 1,6-Dimethyl-1H-benzo[d]imidazole

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Compound of Interest

Compound Name: 1,6-Dimethyl-1H-benzo[d]imidazole

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and biological relevance of **1,6-Dimethyl-1H-benzo[d]imidazole**, a heterocyclic aromatic compound of interest in medicinal chemistry and drug discovery.

Core Molecular Data

1,6-Dimethyl-1H-benzo[d]imidazole is a derivative of benzimidazole, a bicyclic compound composed of fused benzene and imidazole rings. The methyl substitutions at the 1 and 6 positions of the benzimidazole core influence its physicochemical properties and potential biological activity.

Property	Value
Molecular Formula	C ₉ H ₁₀ N ₂
Molecular Weight	146.19 g/mol
CAS Number	10394-40-8
Canonical SMILES	CN1C=NC2=CC(C)=CC=C12
InChI Key	FARVSSLGAIQMM-UHFFFAOYSA-N

Synthesis and Experimental Protocols

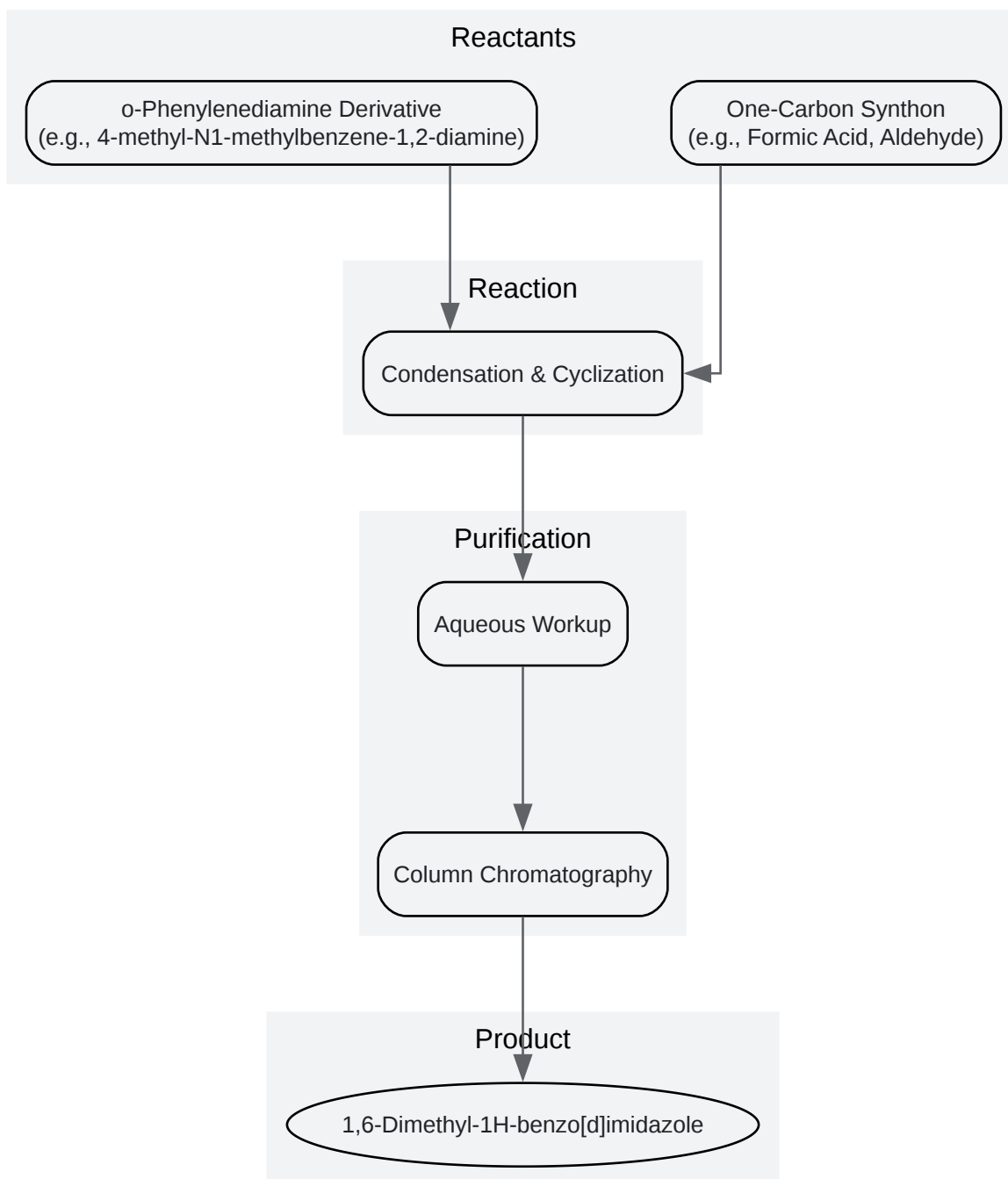
While a specific, detailed experimental protocol for the synthesis of **1,6-Dimethyl-1H-benzo[d]imidazole** is not extensively documented in publicly available literature, a general and widely adopted method for the synthesis of N-substituted benzimidazoles can be adapted. This typically involves the condensation of an appropriately substituted o-phenylenediamine with a suitable cyclizing agent.

A plausible synthetic route for **1,6-Dimethyl-1H-benzo[d]imidazole** would involve the reaction of 4-methyl-N1-methylbenzene-1,2-diamine with a one-carbon synthon, such as formic acid or a derivative thereof.

General Experimental Workflow for Benzimidazole Synthesis

The following diagram outlines a generalized workflow for the synthesis of benzimidazole derivatives, which can be conceptually applied to the preparation of **1,6-Dimethyl-1H-benzo[d]imidazole**.

General Benzimidazole Synthesis Workflow



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Caption: A generalized workflow for the synthesis of benzimidazole derivatives.

Biological Activity and Signaling Pathways

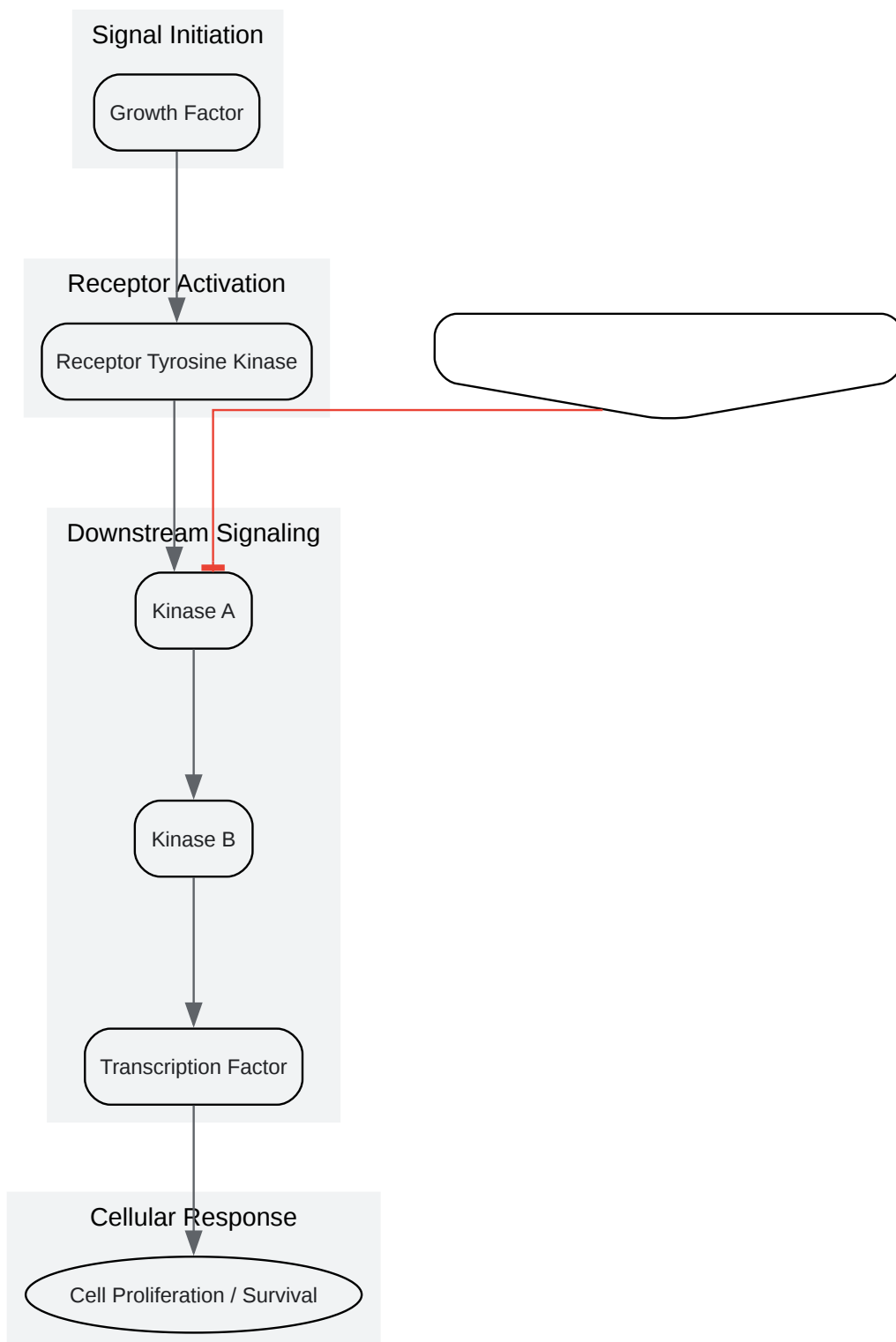
Detailed studies on the specific biological activities and the modulation of signaling pathways by **1,6-Dimethyl-1H-benzo[d]imidazole** are not prominently reported in the current scientific literature. However, the broader class of benzimidazole derivatives is well-established for its diverse pharmacological properties. Many benzimidazole-containing compounds exhibit a wide range of biological activities, including antimicrobial, antiviral, anthelmintic, and anticancer effects.

The biological activity of benzimidazole derivatives is often attributed to their ability to interact with various biological targets, including enzymes and receptors. For instance, some benzimidazole derivatives are known to inhibit kinases, which are key regulators of cellular signaling pathways.

Potential Kinase Inhibition Signaling Pathway

The following diagram illustrates a hypothetical signaling pathway that could be modulated by a kinase-inhibiting benzimidazole derivative. This is a generalized representation and not specific to **1,6-Dimethyl-1H-benzo[d]imidazole**, for which such data is not currently available.

Hypothetical Kinase Inhibition Pathway

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Caption: A generalized diagram of a kinase signaling pathway potentially targeted by benzimidazole derivatives.

Future Directions and Research Opportunities

The lack of specific data on the biological effects of **1,6-Dimethyl-1H-benzo[d]imidazole** presents a clear opportunity for further research. Investigating the synthesis and biological evaluation of this and other less-studied benzimidazole isomers could uncover novel therapeutic agents.

Future studies should focus on:

- Developing and optimizing a specific and efficient synthesis protocol for **1,6-Dimethyl-1H-benzo[d]imidazole**.
- Screening the compound against a panel of biological targets, including kinases, to identify potential therapeutic applications.
- Elucidating the mechanism of action and identifying the specific signaling pathways modulated by this compound.

In conclusion, while **1,6-Dimethyl-1H-benzo[d]imidazole** is a structurally defined compound, its biological profile remains largely unexplored. This technical guide serves as a foundational resource for researchers and drug development professionals interested in investigating the potential of this and other novel benzimidazole derivatives.

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